

The Discovery and Synthesis of (S)-MCOPPB: A Technical Guide

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

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(S)-MCOPPB, or 1-[1-(1-methylcyclooctyl)-4-piperidinyl]-2-[(3R)-3-piperidinyl]-1H-benzimidazole, is a potent and selective non-peptide agonist of the Nociceptin/Orphanin FQ (NOP) receptor, a G protein-coupled receptor implicated in a variety of physiological processes including pain, anxiety, and depression. This technical guide provides an in-depth overview of the discovery, synthesis, and pharmacological characterization of **(S)-MCOPPB** for researchers, scientists, and drug development professionals.

Discovery and Development

(S)-MCOPPB was developed as part of a research program aimed at identifying orally active, brain-penetrant NOP receptor agonists with anxiolytic properties. The discovery process involved the strategic design and synthesis of a series of 1,2-disubstituted benzimidazole derivatives. Structure-activity relationship (SAR) studies led to the identification of **(S)-MCOPPB** as a lead compound with high affinity and selectivity for the NOP receptor.^[1]

Synthesis of (S)-MCOPPB

The synthesis of **(S)-MCOPPB** is a multi-step process that involves the preparation of two key intermediates: (R)-N-Boc-nipecotic acid and N-[1-(1-methylcyclooctyl)-4-piperidinyl]-1,2-

benzenediamine. These intermediates are then coupled and subsequently deprotected to yield the final product.

Experimental Protocol for the Synthesis of (S)-MCOPPB

Step 1: Synthesis of (R)-N-Boc-Nipecotic Acid

A detailed protocol for the preparation of this chiral starting material is outlined in the literature, often involving the resolution of racemic nipecotic acid followed by Boc protection.

Step 2: Synthesis of N-[1-(1-methylcyclooctyl)-4-piperidiny]-1,2-benzenediamine

This intermediate is synthesized through a series of reactions, typically starting from 1-methylcyclooctanol and involving the introduction of the piperidine and phenylenediamine moieties.

Step 3: Coupling and Deprotection

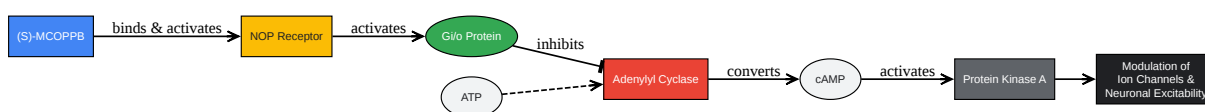
- To a solution of (R)-N-Boc-nipecotic acid in an appropriate solvent (e.g., dichloromethane), a coupling agent such as HATU (1-(Bis(dimethylamino)methylene)-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and a base (e.g., diisopropylethylamine) are added.
- N-[1-(1-methylcyclooctyl)-4-piperidiny]-1,2-benzenediamine is then added to the reaction mixture, and the reaction is stirred at room temperature until completion.
- The resulting intermediate is purified using column chromatography.
- The Boc protecting group is removed under acidic conditions (e.g., trifluoroacetic acid in dichloromethane).
- The crude product is purified by recrystallization or chromatography to yield **(S)-MCOPPB**.

Biological Activity and Mechanism of Action

(S)-MCOPPB is a potent and selective agonist at the human NOP receptor. Its high affinity is demonstrated by a pK_i value of 10.07.^[2] It exhibits significant selectivity for the NOP receptor over other opioid receptors, including the mu, kappa, and delta subtypes.^[2]

NOP Receptor Signaling Pathway

Activation of the NOP receptor by **(S)-MCOPPB** initiates a signaling cascade that is primarily mediated by the G α i/o subunit of the heterotrimeric G protein. This leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. Downstream effects of this signaling pathway include the modulation of ion channel activity, such as the activation of G protein-coupled inwardly rectifying potassium channels (GIRKs) and the inhibition of voltage-gated calcium channels, which ultimately leads to a reduction in neuronal excitability.

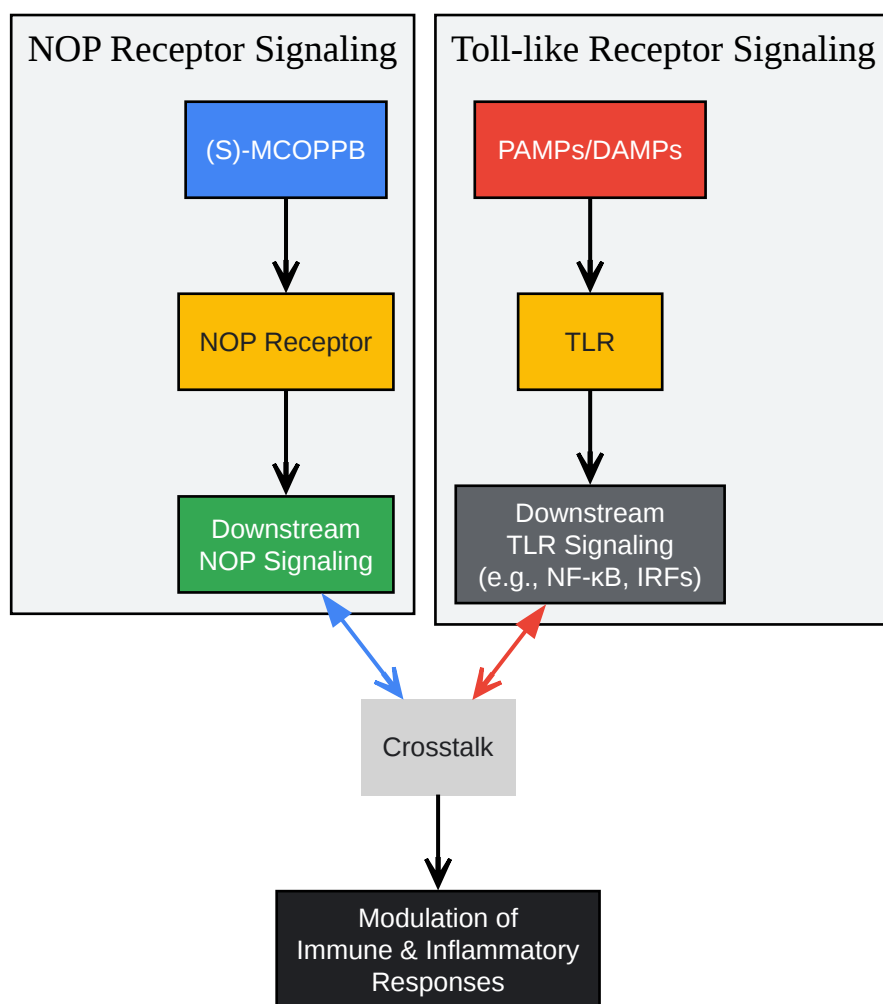


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NOP Receptor Signaling Pathway of **(S)-MCOPPB**

Interaction with Toll-like Receptor (TLR) Signaling

Recent studies have indicated that **(S)-MCOPPB** treatment can activate transcriptional networks involved in immune responses, implicating an interaction with Toll-like receptors (TLRs).^{[1][3]} The precise mechanism of this interaction is still under investigation, but it is hypothesized that the activation of the NOP receptor by **(S)-MCOPPB** may modulate TLR signaling pathways, potentially contributing to its observed senolytic and anti-inflammatory effects. This could occur through crosstalk between the NOP and TLR signaling cascades.



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Hypothesized Crosstalk between NOP and TLR Signaling

Quantitative Data

Parameter	Value	Receptor/System	Reference
pKi	10.07 ± 0.01	Human NOP Receptor	[2]
Selectivity			
NOP vs. μ -opioid	12-fold	Human Receptors	[2]
NOP vs. κ -opioid	270-fold	Human Receptors	[2]
NOP vs. δ -opioid	>1000-fold	Human Receptors	[2]
In Vivo Efficacy			
Anxiolytic-like effects (Vogel conflict test)	10 mg/kg, p.o.	Mouse	[2]
Senolytic effects	5 mg/kg, i.p.	Mouse	[4]

Experimental Protocols

Receptor Binding Assay

Objective: To determine the binding affinity of **(S)-MCOPPB** for the human NOP receptor.

Materials:

- Membranes from CHO cells stably expressing the human NOP receptor.
- [3 H]-Nociceptin (radioligand).
- **(S)-MCOPPB** (test compound).
- Binding buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Non-specific binding control (e.g., unlabeled nociceptin).
- Glass fiber filters.
- Scintillation counter.

Procedure:

- Incubate the cell membranes with varying concentrations of **(S)-MCOPPB** and a fixed concentration of [³H]-Nociceptin in the binding buffer.
- For determining non-specific binding, a separate set of tubes containing a high concentration of unlabeled nociceptin is included.
- Incubate the mixture at room temperature for a specified time (e.g., 60 minutes) to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters.
- Wash the filters with ice-cold binding buffer to remove unbound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Analyze the data using non-linear regression to determine the K_i value.

In Vivo Anxiolytic Activity (Vogel Conflict Test)

Objective: To assess the anxiolytic-like effects of **(S)-MCOPPB** in mice.

Animals: Male ICR mice.

Procedure:

- Administer **(S)-MCOPPB** orally (p.o.) at the desired dose (e.g., 10 mg/kg).
- After a specified pretreatment time, place the mice in an experimental chamber equipped with a drinking spout.
- Following a period of water deprivation, allow the mice to drink from the spout.
- After a set number of licks, deliver a mild electric shock through the drinking spout.
- Record the number of shocks received by the mice over a specific period.

- Anxiolytic compounds typically increase the number of shocks the animals are willing to take, indicating a reduction in the conflict between the drive to drink and the aversion to the shock.

Summary and Future Directions

(S)-MCOPPB is a valuable research tool for investigating the physiological roles of the NOP receptor. Its high potency, selectivity, and oral bioavailability make it a promising lead compound for the development of novel therapeutics for anxiety and potentially other conditions, including age-related diseases, given its recently discovered senolytic properties. Further research is warranted to fully elucidate the downstream signaling pathways of **(S)-MCOPPB**, particularly its interaction with the TLR system, and to comprehensively characterize its pharmacokinetic and pharmacodynamic profile in preclinical models. These efforts will be crucial for the potential translation of this compound into clinical applications.

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